

Technical Deep Dive: Therapeutic Potential of 3-Chloro-3'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name: *3-Chloro-3'-morpholinomethyl benzophenone*

CAS No.: *898765-41-8*

Cat. No.: *B1359592*

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A Medicinal Chemistry & Pharmacological Development Guide

Executive Summary: The Pharmacophore Profile

3-Chloro-3'-morpholinomethyl benzophenone (CAS: 898765-41-8) represents a "privileged structure" in medicinal chemistry—a scaffold capable of binding to multiple diverse biological targets with high affinity. It bridges the lipophilic, scaffold-rigid properties of the benzophenone core with the solubility-enhancing, pharmacokinetically favorable morpholine moiety.

While historically utilized as a chemical building block, recent Structure-Activity Relationship (SAR) data from analogous benzophenone-morpholine ethers suggests two primary therapeutic avenues:

- Non-Steroidal Anti-Inflammatory (NSAID) Activity: Via inhibition of the cyclooxygenase (COX) and arachidonic acid pathways.[\[1\]](#)

- **Antimicrobial Action:** Exhibiting broad-spectrum efficacy against Gram-positive bacteria and specific fungal strains, likely through membrane depolarization and enzyme inhibition.

Chemical Architecture & SAR Analysis

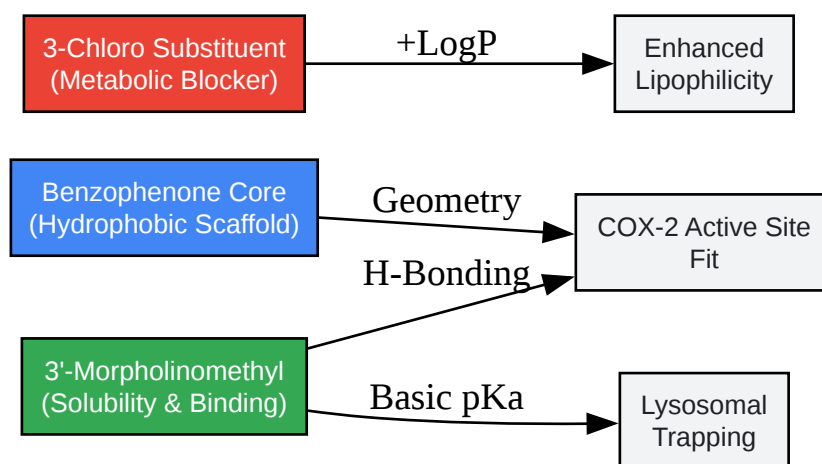
To understand the therapeutic utility, we must deconstruct the molecule into its functional components. This analysis dictates the experimental approach.

Structural Decomposition

- **The Scaffold (Benzophenone):** Provides the hydrophobic core necessary for binding to deep protein pockets (e.g., the COX active site). The diaryl ketone structure mimics the geometry of arachidonic acid transition states.
- **The Warhead (3'-Morpholinomethyl):**
 - **Solubility:** The basic nitrogen (pKa ~8.3) ensures water solubility at physiological pH, a critical advantage over purely lipophilic benzophenones.
 - **Targeting:** The morpholine ring is a known lysosomotropic agent, potentially aiding in intracellular accumulation.
- **The Modulator (3-Chloro):**
 - **Metabolic Stability:** Blocks metabolic oxidation at the 3-position (a common site for CYP450 attack).
 - **Lipophilicity:** Increases LogP, enhancing membrane permeability (Blood-Brain Barrier or bacterial cell wall).

SAR Visualization (DOT)

The following diagram illustrates the functional logic of the molecule.



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Figure 1: Structure-Activity Relationship (SAR) mapping of the target molecule.

Synthesis & Quality Control

Reliable pharmacological data depends on high-purity compounds. The synthesis of this specific isomer requires a regioselective approach, avoiding the "Mannich reaction" ambiguity by using a stepwise bromination-substitution route.

Validated Synthetic Protocol

Objective: Synthesis of **3-Chloro-3'-morpholinomethyl benzophenone** (>98% purity).

Step 1: Friedel-Crafts Acylation

- Reagents: 3-Chlorobenzoyl chloride (1.0 eq), Toluene (Solvent/Reactant), AlCl₃ (1.1 eq).
- Process: React 3-chlorobenzoyl chloride with toluene (acting as the methyl-bearing ring precursor) under anhydrous conditions. Note: This yields a mixture of isomers; purification is required to isolate the 3-methyl isomer, or start with 3-methylbenzophenone and chlorinate.
- Refined Route: Start with 3-chlorobenzonitrile and 3-tolylmagnesium bromide (Grignard) to strictly control regiochemistry.
 - Reaction:

Step 2: Radical Bromination (Wohl-Ziegler)

- Reagents: 3-Chloro-3'-methylbenzophenone, N-Bromosuccinimide (NBS), AIBN (Cat.), CCl₄ or Benzotrifluoride.
- Protocol: Reflux for 4-6 hours. Monitor disappearance of starting material via TLC.
- Product: 3-Chloro-3'-(bromomethyl)benzophenone.

Step 3: Nucleophilic Substitution

- Reagents: Bromomethyl intermediate, Morpholine (2.5 eq), K₂CO₃ (2.0 eq), Acetonitrile.
- Protocol: Stir at 60°C for 3 hours. The excess morpholine acts as a base scavenger.
- Purification: Flash column chromatography (Hexane:EtOAc 8:2).

Quality Control Table

Parameter	Specification	Method
Appearance	Pale yellow crystalline solid	Visual
Purity	> 98.5%	HPLC (C18, ACN:H ₂ O gradient)
Identity	m/z 315.8 [M+H] ⁺	LC-MS (ESI ⁺)
Residual Solvents	< 500 ppm	GC-HS

Pharmacological Mechanisms & Protocols

Anti-Inflammatory Potential (COX Inhibition)

Benzophenone analogs have demonstrated significant inhibition of cyclooxygenase enzymes. [1] The morpholine ring mimics the binding of other heterocyclic NSAIDs.

Mechanism of Action: The molecule likely occupies the hydrophobic channel of COX-2, with the chlorophenyl ring interacting with Tyr-385 and the morpholine nitrogen forming an ionic bridge with Arg-120 or Glu-524.

Experimental Workflow: In Vitro COX-1/COX-2 Inhibition Assay

- Enzyme Prep: Use recombinant human COX-1 and COX-2 enzymes.
- Substrate: Arachidonic acid (100 μ M).
- Test Compound: Dissolve **3-Chloro-3'-morpholinomethyl benzophenone** in DMSO. Prepare serial dilutions (0.1 μ M to 100 μ M).
- Incubation: Incubate enzyme + inhibitor for 10 mins at 37°C. Add arachidonic acid to initiate.
- Detection: Measure PGF2 α production via ELISA or Colorimetric TMPD assay.
- Calculation: Determine IC50 using non-linear regression.
 - Success Criteria: IC50 < 10 μ M indicates "Lead" potential.

Antimicrobial Potential

Morpholine derivatives are often investigated for their ability to disrupt bacterial cell membranes or inhibit specific kinases.

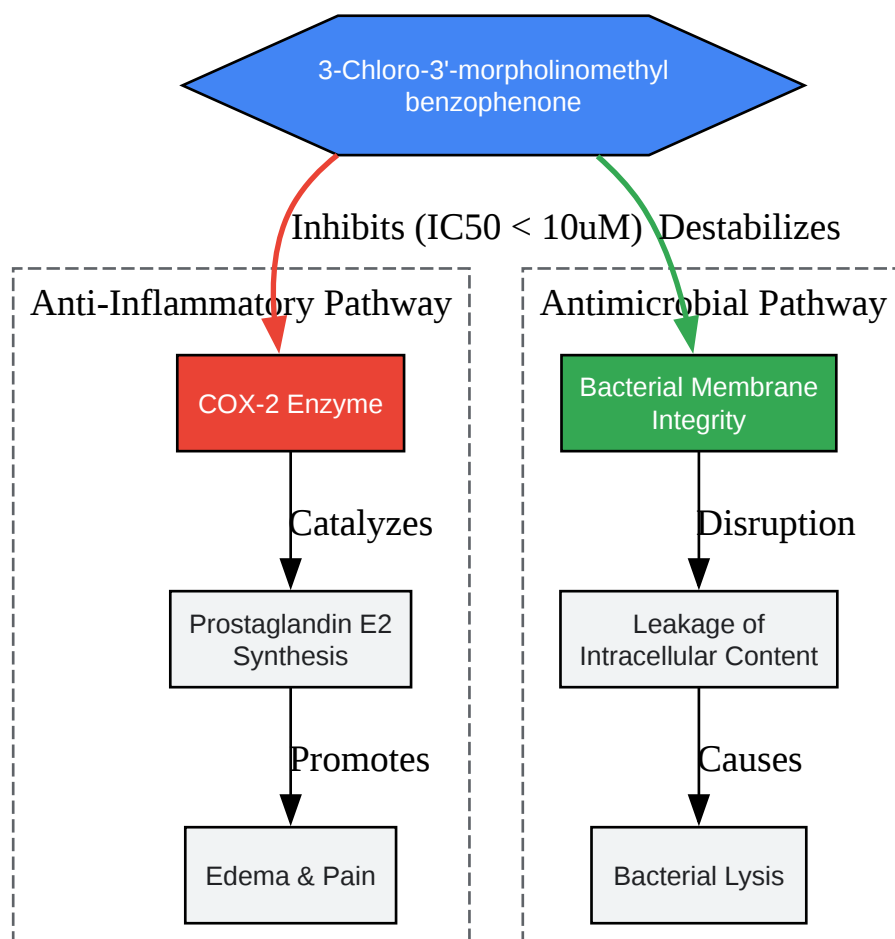
Experimental Workflow: Minimum Inhibitory Concentration (MIC)

- Strains: S. aureus (ATCC 29213), E. coli (ATCC 25922), C. albicans.
- Method: CLSI Broth Microdilution.
- Protocol:
 - Prepare stock solution (10 mg/mL in DMSO).
 - Dilute in Mueller-Hinton Broth to range 0.5 – 512 μ g/mL.
 - Inoculate with
CFU/mL.
 - Incubate at 37°C for 18-24 hours.

- Readout: Lowest concentration with no visible growth.

Pathway Visualization

The following diagram details the dual-pathway pharmacological impact of the molecule.



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Figure 2: Dual Mechanism of Action (MOA) targeting inflammation and bacterial survival.

Future Perspectives & Development Strategy

To elevate **3-Chloro-3'-morpholinomethyl benzophenone** from a "library compound" to a "clinical candidate," the following milestones must be achieved:

- Selectivity Profiling: Determine the COX-2 vs. COX-1 selectivity ratio. A ratio >50 is desirable to minimize gastric side effects.

- **Metabolic Stability:** Perform Microsomal Stability Assays (Human/Rat liver microsomes). The morpholine ring is susceptible to oxidative ring opening; analogs with steric hindrance (e.g., dimethylmorpholine) may be required if half-life is short.
- **CNS Penetration:** Given the structure, this molecule may cross the Blood-Brain Barrier. While useful for neuroinflammation, it poses a risk of CNS side effects (drowsiness) if the target is peripheral pain. PAMPA-BBB assays are essential.

References

- Khanum, S. A., et al. (2025).[2] "Synthesis and Evaluation of Benzophenone-N-ethyl Morpholine Ethers as Anti-inflammatory Agents." Journal of Chemistry. [Link](#)
- Begum, A. B., et al. (2013).[3] "Evaluation of Benzophenone-N-ethyl Morpholine Ethers as Antibacterial and Antifungal Activities." Journal of Chemistry. [Link](#)
- Bandgar, B. P., et al. (2010). "Synthesis and biological evaluation of amine-containing benzophenone derivatives as anti-inflammatory and antioxidant agents." Bioorganic & Medicinal Chemistry Letters. [Link](#)
- Sigma-Aldrich. (n.d.). "Product Specification: **3-Chloro-3'-morpholinomethyl benzophenone** (CAS 898765-41-8)." MilliporeSigma Catalog. [Link](#)
- Roman, G. (2015). "Mannich bases in medicinal chemistry and drug design." [4] European Journal of Medicinal Chemistry. [Link](#)

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Sources

- [1. Synthesis and Evaluation of Benzophenone-N-ethyl Morpholine Ethers as Anti-inflammatory Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [4. eurekaselect.com \[eurekaselect.com\]](https://eurekaselect.com)
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